Navigating the Disposal of GSK-364735 Potassium: A Procedural Guide

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Compound of Interest	
Compound Name:	*GSK-364735 potassium*
CAS No.:	*912672-93-6*
Cat. No.:	*B15567731*

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of investigational compounds like **GSK-364735 potassium** are paramount for laboratory safety and environmental protection. This guide provides essential logistical information and a step-by-step operational plan for the safe disposal of **GSK-364735 potassium**, a potent HIV-1 integrase inhibitor intended for research use only.

Note: The following procedures are based on available chemical properties and general best practices for laboratory waste. A specific Safety Data Sheet (SDS) for **GSK-364735 potassium** was not publicly available at the time of this writing. It is imperative to obtain the SDS from your supplier and consult with your institution's Environmental Health and Safety (EHS) office for site-specific disposal protocols.

Chemical and Physical Properties

A summary of the known quantitative data for **GSK-364735 potassium** is presented below. This information is crucial for a preliminary risk assessment.

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Property	Value	Source
Molecular Formula	$C_{19}H_{17}FKN_3O_4$	MedKoo Biosciences[1]
Molecular Weight	409.46 g/mol	MedKoo Biosciences[1]
Appearance	Solid powder	MedKoo Biosciences[1]
Storage Conditions	Short term (days to weeks) at 0-4°C; Long term (months to years) at -20°C. Store in a dry, dark place.	MedKoo Biosciences[1]
Solubility	Soluble in DMSO	MedKoo Biosciences[1]

Experimental Protocol for Proper Disposal

The following protocol outlines a general procedure for the disposal of small quantities of **GSK-364735 potassium** typically used in a research laboratory setting.

1. Personal Protective Equipment (PPE) and Safety Precautions:

- Always handle **GSK-364735 potassium** in a designated area, such as a chemical fume hood, to avoid inhalation of dust.
- Wear appropriate PPE, including:
  - Nitrile gloves
  - Safety goggles or a face shield
  - A lab coat

2. Waste Segregation and Collection:

- Solid Waste:
  - Collect any solid **GSK-364735 potassium**, contaminated consumables (e.g., weighing paper, pipette tips, vials), and contaminated PPE in a dedicated, clearly labeled hazardous

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waste container.

- The container should be sealable and made of a material compatible with the chemical.

- Liquid Waste:
  - For solutions of **GSK-364735 potassium** (e.g., in DMSO), collect the waste in a labeled, sealed, and leak-proof hazardous waste container.
  - Do not mix with other waste streams unless explicitly permitted by your institution's EHS guidelines.

3. Inactivation (if required and feasible):

- As GSK-364735 is an antiretroviral compound, consult your institution's biosafety and chemical safety guidelines for any required inactivation steps. Given its intended use, treating it as a potentially bioactive compound is a prudent measure.
- Procedures for inactivating similar compounds in liquid waste might involve chemical treatment. However, without a specific SDS, providing a validated inactivation method is not possible.

4. Waste Storage and Labeling:

- Store the sealed hazardous waste containers in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials.
- Label the waste container clearly with:
  - "Hazardous Waste"
  - The full chemical name: "**GSK-364735 potassium**"
  - The quantity of waste
  - The date of accumulation
  - Any known hazards (based on available information and the solvent used)

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5. Final Disposal:

- Arrange for the pickup and disposal of the hazardous waste through your institution's EHS office or a licensed hazardous waste disposal contractor.
- Provide the disposal contractor with all available information about the compound.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and workflow for the proper disposal of **GSK-364735 potassium**.

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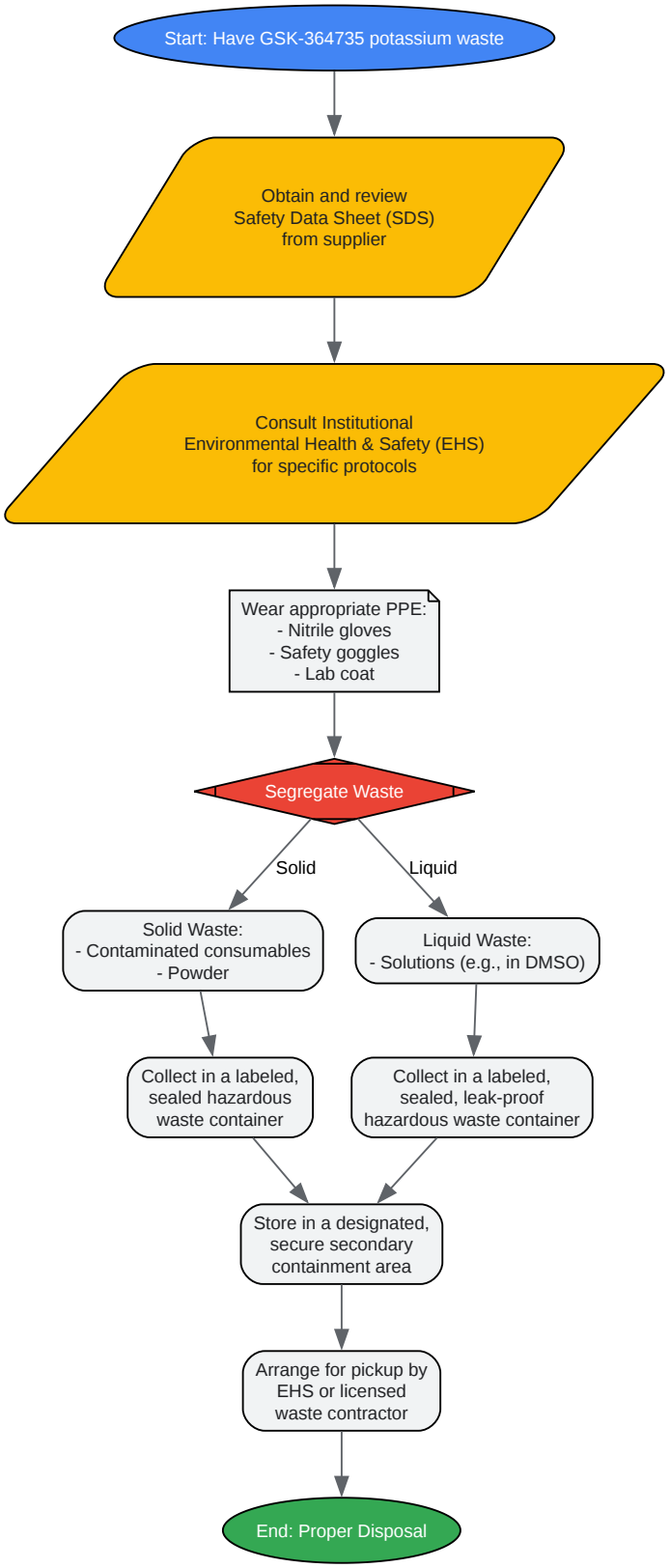

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Caption: Workflow for the safe disposal of **GSK-364735 potassium**.

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By adhering to these procedures and consulting with safety professionals, researchers can ensure the safe and compliant disposal of **GSK-364735 potassium**, fostering a secure laboratory environment.

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References

- 1. medkoo.com [medkoo.com]
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